

Application Notes and Protocols: Aluminium-Nickel Catalysts for Hydrogenation of Organic Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminium-nickel

Cat. No.: B105184

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum-nickel catalysts, most notably Raney nickel, are highly effective heterogeneous catalysts widely employed in the hydrogenation of a variety of organic functional groups.^[1] These catalysts are prized for their high activity, selectivity, and cost-effectiveness compared to precious metal catalysts.^[2] The catalytic prowess of aluminum-nickel catalysts stems from their high surface area and the in-situ generation of active nickel sites with adsorbed hydrogen.^[3] This document provides detailed application notes, experimental protocols, and performance data for the use of aluminum-nickel catalysts in the hydrogenation of organic compounds, with a focus on catalyst preparation and the hydrogenation of nitroarenes and aromatic rings.

Data Presentation

Table 1: Performance of Aluminum-Nickel Catalysts in the Hydrogenation of Nitrobenzene to Aniline

Catalyst	Temperature (°C)	Pressure (MPa)	Reaction Time (h)	Conversion (%)	Selectivity to Aniline (%)	Reference
3.7 nm Ni/SiO ₂	90	1.0	5.5	100	99	[4]
Raney Nickel	120	2.35	1	-	70-93	[5]
Pd-Ni/y-Al ₂ O ₃	40	Atmospheric	0.42	~100	~100	[6]
Mn-1 (comparison)	130	8.0	-	-	-	[2]

Note: The data presented is from different studies and may not be directly comparable due to variations in catalyst preparation and reaction conditions.

Table 2: Performance of Raney Nickel in Benzene Hydrogenation to Cyclohexane

Catalyst	Temperature (K)	Pressure	Conversion (%)	Selectivity to Cyclohexane (%)	Reference
Raney-Ni (Mechanical Alloying)	323	Atmospheric	High	100	[7]
Ni/Al(x)-HZ	423	-	~80	~50	[8]

Experimental Protocols

Protocol 1: Preparation of W-6 Raney Nickel Catalyst

This protocol is adapted from Organic Syntheses Procedure for preparing W-6 Raney nickel, a highly active form of the catalyst.[9]

Materials:

- Raney nickel-aluminum alloy powder (125 g)
- Sodium hydroxide (c.p. pellets, 160 g)
- Distilled water (600 ml)
- 95% Ethanol
- Absolute Ethanol
- 2-L Erlenmeyer flask
- Stainless-steel stirrer
- Thermometer
- Ice bath with overflow siphon
- 250-ml centrifuge bottle

Procedure:

- In the 2-L Erlenmeyer flask, dissolve 160 g of sodium hydroxide in 600 ml of distilled water.
- Cool the sodium hydroxide solution to $50 \pm 2^\circ\text{C}$ in the ice bath while stirring rapidly.
- Slowly add 125 g of Raney nickel-aluminum alloy powder in small portions over 25–30 minutes, maintaining the temperature at $50 \pm 2^\circ\text{C}$.
- After the addition is complete, continue to stir gently and digest the mixture at 50°C for 50 minutes.[10]
- Allow the nickel catalyst to settle and decant the supernatant.

- Wash the catalyst by adding distilled water, stirring, settling, and decanting. Repeat this washing procedure until the wash water is neutral to litmus paper.
- Transfer the catalyst to a 250-ml centrifuge bottle using 95% ethanol.
- Wash the catalyst three times with 150-ml portions of 95% ethanol. For each wash, stir the mixture (do not shake), centrifuge, and decant the ethanol.
- Wash the catalyst three times with absolute ethanol using the same procedure as in the previous step.
- Store the prepared Raney nickel catalyst under a solvent (e.g., ethanol) to prevent pyrophoric activity.[\[11\]](#)

Protocol 2: Hydrogenation of Nitrobenzene to Aniline using a Nickel Catalyst

This protocol provides a general procedure for the hydrogenation of a nitroaromatic compound.
[\[4\]](#)[\[5\]](#)

Materials:

- Nitrobenzene
- Aluminum-nickel catalyst (e.g., prepared Raney Nickel or a supported Ni catalyst)
- Solvent (e.g., Methanol or Ethanol)
- Hydrogen gas
- High-pressure reactor (e.g., Parr autoclave) equipped with a stirrer, gas inlet, pressure gauge, and temperature control.
- Filtration apparatus

Procedure:

- Charge the high-pressure reactor with the nitrobenzene, the solvent, and the aluminum-nickel catalyst.
- Seal the reactor and purge it three times with nitrogen gas to remove any air.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 1.0 - 2.35 MPa).[4][5]
- Heat the reactor to the desired temperature (e.g., 90 - 120°C) while stirring the reaction mixture.[4][5]
- Maintain the reaction at the set temperature and pressure, monitoring the hydrogen uptake to follow the reaction progress.
- Once the reaction is complete (as determined by techniques like TLC, GC, or the cessation of hydrogen uptake), cool the reactor to room temperature and carefully vent the excess hydrogen.
- Purge the reactor with nitrogen gas.
- Filter the reaction mixture to remove the catalyst. The catalyst can often be recovered and reused.[1]
- The filtrate contains the product, aniline, which can be purified by distillation or other suitable methods.

Visualizations

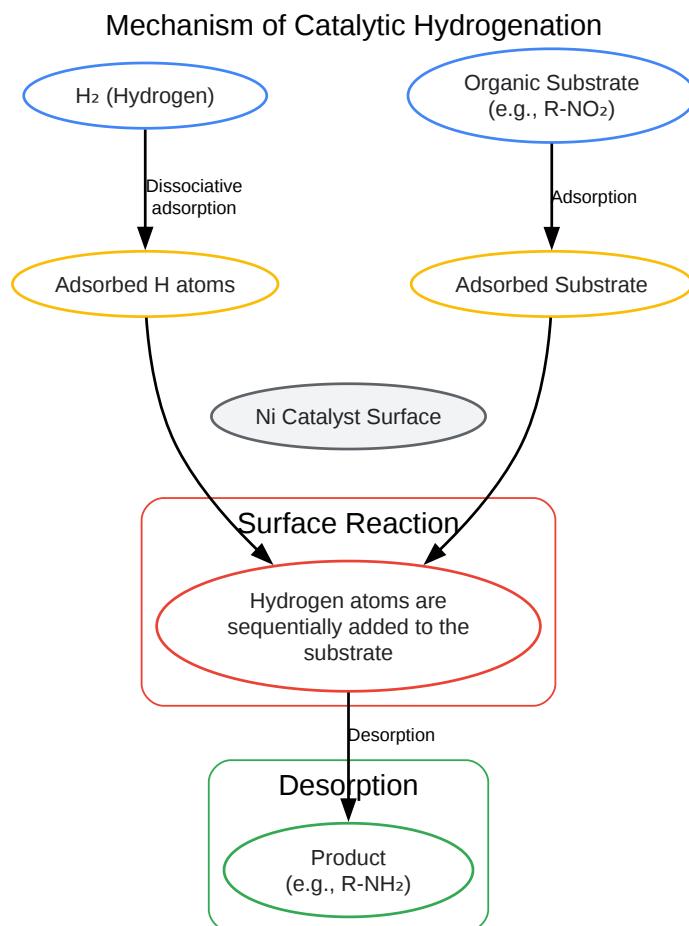
Experimental Workflow for Raney Nickel Preparation



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps in the preparation of W-6 Raney Nickel catalyst.

Generalized Hydrogenation Reaction Pathway



[Click to download full resolution via product page](#)

Caption: A simplified diagram showing the general mechanism of heterogeneous catalytic hydrogenation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [acs.org \[acs.org\]](https://acs.org)
- 2. [publications.rwth-aachen.de \[publications.rwth-aachen.de\]](https://publications.rwth-aachen.de)
- 3. [masterorganicchemistry.com \[masterorganicchemistry.com\]](https://masterorganicchemistry.com)

- 4. researchgate.net [researchgate.net]
- 5. aidic.it [aidic.it]
- 6. pubs.acs.org [pubs.acs.org]
- 7. ipme.ru [ipme.ru]
- 8. researchgate.net [researchgate.net]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. scribd.com [scribd.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Aluminium-Nickel Catalysts for Hydrogenation of Organic Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b105184#aluminium-nickel-catalysts-for-hydrogenation-of-organic-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com